

# Application Note: Selective Surface Metallization via Laser-Induced Surface Activation and Electroless Plating

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## Compound of Interest

Compound Name: MAEM

Cat. No.: B3416587

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Audience: Researchers, scientists, and drug development professionals.

Note on Terminology: The term "**MAEM**" is not a widely recognized or standard acronym in the scientific literature for a specific selective surface metallization technique. This application note describes a prevalent and highly effective method for achieving selective surface metallization—Laser-Induced Surface Activation followed by Electroless Plating. This process is a cornerstone of modern microfabrication and has significant applications in microelectronics, sensor development, and the fabrication of advanced medical devices.

## Introduction

Selective metallization of non-conductive substrates, such as polymers and ceramics, is a critical technology for manufacturing a wide range of devices, including microfluidic chips, flexible electronics, sensors, and biocompatible implants. This process allows for the creation of conductive pathways and functionalized surfaces with high precision. Among the various techniques available, Laser-Induced Selective Metallization offers a maskless, direct-write approach that combines high resolution, design flexibility, and compatibility with complex 3D geometries.

This method typically involves two key stages:

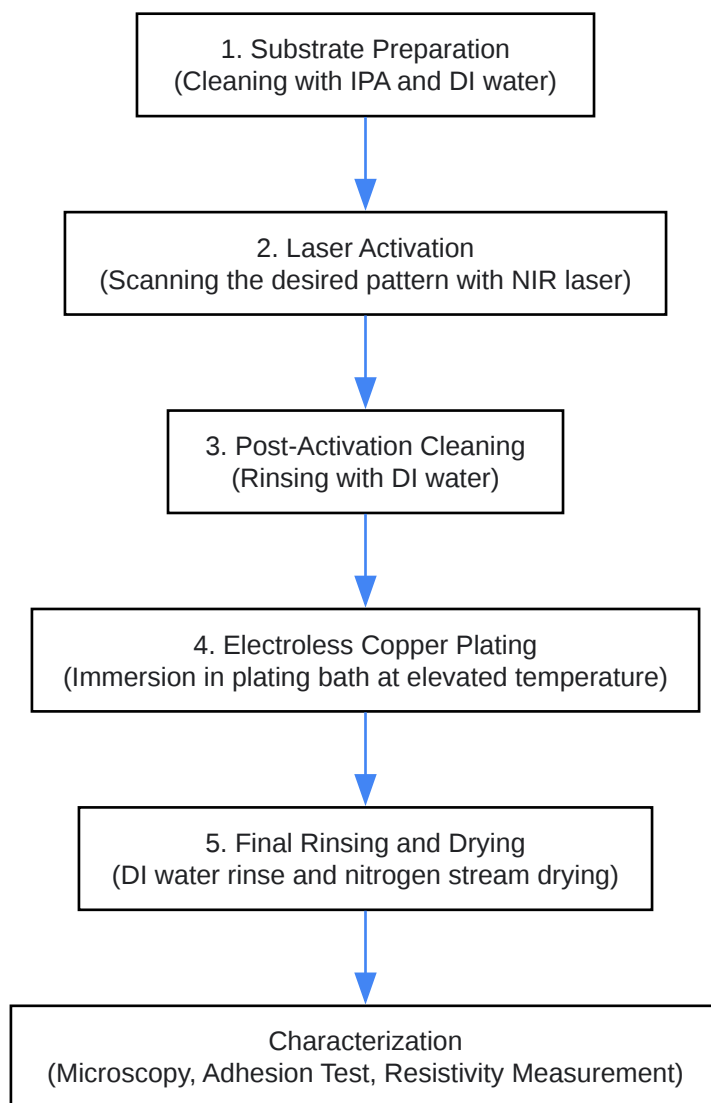
- **Surface Activation:** A focused laser beam is used to locally alter the chemical and physical properties of the substrate surface. This can involve the decomposition of a polymer matrix to expose catalytic particles or the creation of a surface that is receptive to catalyst seeding.
- **Electroless Plating:** The laser-activated areas are then immersed in an electroless plating bath, where a metal film (commonly copper, nickel, or gold) is autocatalytically deposited only on the activated regions.

This application note provides a detailed protocol for the selective metallization of a polymer substrate using a near-infrared (NIR) pulsed laser for activation, followed by electroless copper plating.

## Principle of Operation

The underlying principle of this selective metallization technique is the laser-induced reduction of metal ions embedded within a polymer matrix or the laser-induced surface modification that facilitates the selective adsorption of a catalyst. In the case of polymer composites containing a metal oxide, the laser energy is absorbed by the metal oxide, leading to its reduction to elemental metal nanoparticles. These nanoparticles then act as catalytic seeds for the subsequent electroless plating process. The non-irradiated areas of the polymer remain non-catalytic and, therefore, are not metallized.

### Mechanism of Laser-Induced Surface Activation and Metallization



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- To cite this document: BenchChem. [Application Note: Selective Surface Metallization via Laser-Induced Surface Activation and Electroless Plating]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3416587#using-maem-for-selective-surface-metallization>]

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